

Technical Support Center: Unidentified HeNe Laser Troubleshooting

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Compound of Interest

Compound Name: *helium;neon*

CAS No.: *12162-16-2*

Cat. No.: *B15933781*

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This guide provides researchers, scientists, and drug development professionals with a dedicated resource for diagnosing a defective plasma tube in an unidentified Helium-Neon (HeNe) laser. Below you will find troubleshooting guides in a question-and-answer format, detailed experimental protocols, and data tables to assist in identifying and resolving issues encountered during your experiments.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Power & Discharge Issues

Q1: My HeNe laser is completely unresponsive. There is no light and no sound from the power supply. What should I do?

A1: First, ensure the power supply is plugged into a functional outlet and that any switches on the power supply or laser head are in the "on" position. Check for any external fuses on the power supply and replace them if necessary. If the unit is still unresponsive, it is likely an issue

with the power supply itself and may require testing by a qualified technician. Applying incorrect voltage or polarity can cause instant damage to the power supply.[1]

Q2: I can hear a humming or buzzing from the power supply, but the laser tube does not light up at all.

A2: This could indicate several problems. The power supply may be attempting to start the tube but failing. This can be due to insufficient starting voltage from the power supply, a problem with the high-voltage wiring, or a gas leak in the plasma tube.[2][3] An "up to air" tube, meaning a tube that has lost its gas fill and is at atmospheric pressure, will not show any signs of life even with a functional power supply.[1]

Q3: The plasma tube flashes or flickers on and off, sometimes producing a brief laser beam.

A3: A flashing or flickering discharge is a common symptom of a few different issues. It could be an incompatibility between the power supply and the laser tube, where the power supply cannot provide the necessary sustaining voltage or current.[1][4] This can also be a sign of an aging tube where the internal gas pressure has dropped, making it difficult to maintain a stable discharge.[5] Another possibility is a failing capacitor in the power supply's voltage multiplier circuit.[5]

Q4: The plasma tube has a stable glow, but there is no laser output.

A4: If you observe a stable discharge but no laser beam, several factors could be at play:

- **Incorrect Tube Current:** The operating current may be too high or too low. A current that is two to three times the rated value can result in no laser output at all.[4][6]
- **Misaligned Mirrors:** The mirrors at either end of the plasma tube must be perfectly aligned for lasing to occur. Even a minor misalignment can prevent the laser from functioning.[6][7]
- **Infrared (IR) Laser:** It's possible you have an IR HeNe laser, and the beam is not visible to the naked eye.[4] This is less common than the red (632.8 nm) variety.
- **Gas Contamination or Incorrect Fill:** The gas mixture inside the tube might be incorrect or contaminated, which can prevent lasing even with a stable discharge.[1][6]

- Internal Damage: There could be damage to the internal components of the tube, such as the mirror coatings.[2]

Visual Inspection & Beam Quality

Q5: What is the normal color of the discharge inside a healthy HeNe plasma tube?

A5: For a standard red (632.8 nm) HeNe laser, the discharge in the narrow capillary bore should be a bright, unsaturated red-orange, sometimes described as a "salmon" color.[1] A loss of helium will cause the glow to become a deeper red-orange.[4] Different color HeNe lasers will have different discharge colors; for example, green and yellow lasers tend to have a more pinkish glow, while IR lasers are often a brighter orange.[1]

Q6: My laser's output beam seems weak or is not a clean, circular spot.

A6: A weak output can be due to a variety of factors including an old, high-mileage tube, incorrect operating current, or misaligned mirrors.[4] If the beam profile is not a clean TEM00 mode (a circular spot), but rather a "donut" shape, this can also be an indication of mirror misalignment.

Q7: The output power of my laser is fluctuating periodically.

A7: Periodic fluctuations in output power can be caused by "mode hopping," which is a result of thermal expansion of the resonator cavity as the laser warms up.[4][8] This is more common in older or longer HeNe tubes. In some cases, it can also be a symptom of a failing power supply.[8] Another related phenomenon is "polarization switching," where the polarization states of the longitudinal modes swap, leading to erratic output power.[9]

Quantitative Data Summary

The following table provides typical operating parameters for common red (632.8 nm) TEM00 HeNe laser tubes. Note that these are general values, and the specific requirements for an unidentified tube may vary.

Parameter	Typical Value Range	Notes
Operating Current	3 mA - 7 mA	Varies with tube size and power.
Operating Voltage	1000 V - 3000 V	Dependent on tube length.
Starting Voltage	5 kV - 12 kV	Significantly higher than operating voltage.
Ballast Resistor	50 kΩ - 100 kΩ	Essential for stable operation.

Table 1: Typical Operating Parameters for Red HeNe Laser Tubes. Data compiled from multiple sources.[\[1\]](#)[\[10\]](#)

Diagnostic Protocols

Protocol 1: Basic Power Supply and Tube Integrity Check

Objective: To determine if the power supply is providing starting voltage and if the plasma tube has a vacuum.

Methodology:

- **Safety First:** Ensure the laser is unplugged. High voltages are present in HeNe laser power supplies even after being turned off.[\[11\]](#)
- **Visual Inspection:** Carefully inspect the plasma tube for any cracks or physical damage.[\[6\]](#)
[\[12\]](#) Check the high-voltage cables for any signs of cracking or deterioration.
- **Listen for Arcing:** In a quiet environment, plug in and turn on the power supply. Listen for any snapping or cracking sounds that might indicate high-voltage arcing from the power supply or wiring, which could prevent the tube from starting.
- **Dark Room Test:** In a completely dark room, power on the laser. Look for any faint glow or flashing within the tube. Even a brief flash indicates the power supply is attempting to start the tube.

- **Power Cycling:** For tubes that are difficult to start, power cycling the input (10 seconds off, then on again) a few times may be successful.[\[1\]](#)

Protocol 2: Discharge Color and Stability Analysis

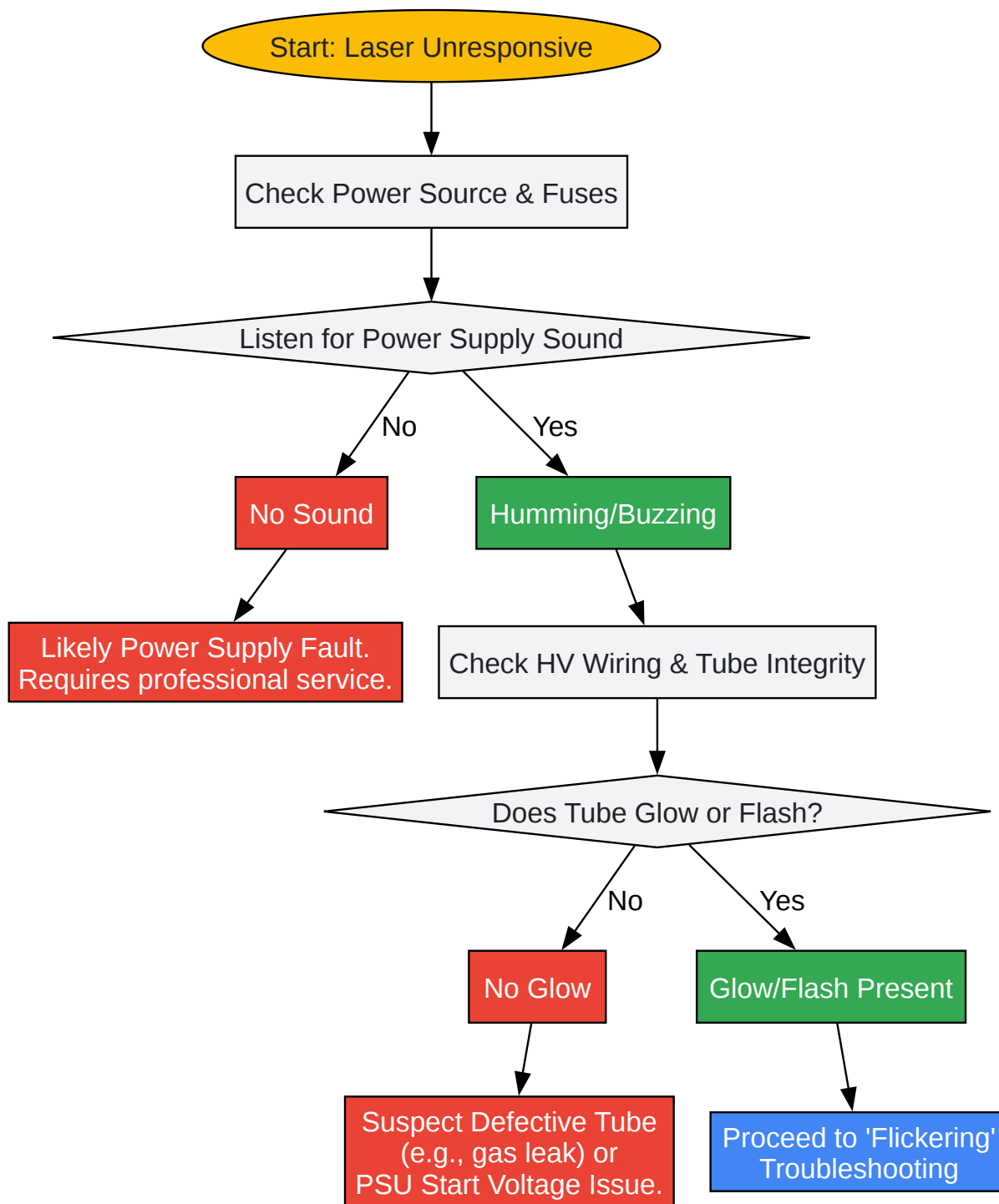
Objective: To assess the health of the plasma tube's gas mixture and the stability of the discharge.

Methodology:

- **Establish a Stable Discharge:** Following Protocol 1, if a stable discharge can be achieved, allow the laser to warm up for 10-15 minutes.
- **Observe Discharge Color:** Carefully observe the color of the glow within the narrow central bore of the tube.
 - **Bright, unsaturated red-orange (salmon):** Indicates a healthy gas mixture for a red HeNe laser.[\[1\]](#)
 - **Deep red-orange:** May indicate a loss of helium.[\[4\]](#)
 - **Pinkish glow:** May indicate a green or yellow HeNe laser.[\[1\]](#)
 - **Bright orange:** Could be an IR HeNe laser.[\[1\]](#)
- **Check for Discharge Stability:** Observe if the discharge is uniform along the length of the bore or if it flickers or appears unstable in certain sections. An unstable discharge can indicate a problem with the tube or power supply.[\[4\]](#)

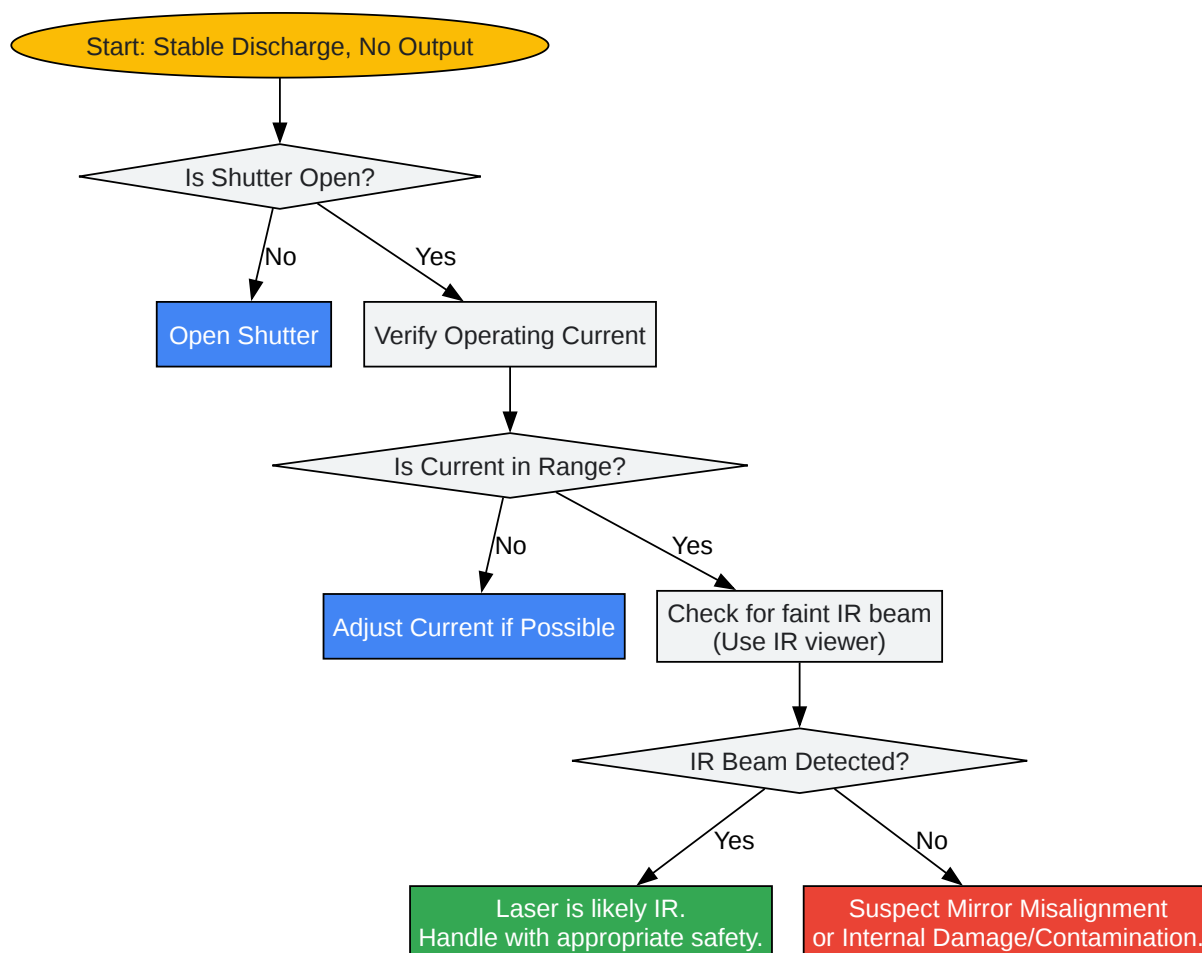
Diagnostic Workflows

The following diagrams illustrate the logical steps for troubleshooting common HeNe laser issues.



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Caption: Troubleshooting flow for an unresponsive HeNe laser.



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Caption: Diagnostic workflow for a glowing tube with no output.

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